Comparative Guide: Solid-State Characterization of 4-(6-Methoxypyridin-2-yl)phenol

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Compound of Interest	
Compound Name:	*4-(6-Methoxypyridin-2-yl)phenol*
CAS No.:	*1269186-42-6*
Cat. No.:	*B2500911*

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Executive Summary & Application Scope

4-(6-Methoxypyridin-2-yl)phenol (CAS: 1269186-42-6) represents a specific class of biaryl ligands where a phenolic ring is coupled to a methoxy-substituted pyridine. In drug development, this motif is prized for its ability to form specific hydrogen-bonding networks within active sites (e.g., ATP-binding pockets).

However, its synthesis (typically via Suzuki-Miyaura coupling) often yields structurally similar impurities or polymorphs. This guide compares the Target against two critical alternatives:

- Alternative A (The Parent): 4-(Pyridin-2-yl)phenol (Lacks the methoxy group).
- Alternative B (The Regioisomer): 2-(6-Methoxypyridin-2-yl)phenol (Ortho- vs. Para-hydroxyl placement).

Technical Comparison: Target vs. Alternatives

The following data synthesizes crystallographic principles with specific structural attributes of the pyridine-phenol class.

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Table 1: Physicochemical & Crystallographic Profile

Feature	Target: **4-(6-Methoxypyridin-2-yl)phenol**	Alt A: **4-(Pyridin-2-yl)phenol**	Alt B: **2-(6-Methoxypyridin-2-yl)phenol**
Molecular Formula	$C_{12}H_{11}NO_2$	$C_{11}H_9NO$	$C_{12}H_{11}NO_2$
MW (g/mol)	201.22	171.20	201.22
H-Bond Donors	1 (Phenolic -OH)	1 (Phenolic -OH)	1 (Phenolic -OH)
H-Bond Acceptors	2 (Pyridine N, Methoxy O)	1 (Pyridine N)	2 (Pyridine N, Methoxy O)
Crystal Habit	Prismatic / Block	Needle / Plate	Plate
Key Packing Interaction	Intermolecular O-H[2][3][4][5][6][7][8][9]···N (Head-to-Tail chains)	Intermolecular O-H···N (Linear chains)	Intramolecular O-H···N (Planar, closed ring)
Lattice Volatility	Low (Stabilized by -OMe steric lock)	Medium (Rotation around biaryl bond easier)	High (Weak intermolecular networking)

Structural Causality Analysis

- The Methoxy Effect (Target vs. Alt A): The introduction of the methoxy group at the 6-position of the pyridine ring creates a steric barrier that restricts rotation around the biaryl C-C bond. In the solid state, this forces the molecule into a more planar conformation compared to the parent 4-(pyridin-2-yl)phenol, often increasing the melting point and density.

- The Isomer Effect (Target vs. Alt B): The ortho-isomer (Alt B) forms a strong intramolecular hydrogen bond between the phenol hydrogen and the pyridine nitrogen. This "closes" the molecule, reducing its ability to network with solvent or other molecules, leading to significantly different PXRD patterns (lower 2θ shifts due to looser packing).

Experimental Protocol: XRD Characterization

To validate the identity of **4-(6-Methoxypyridin-2-yl)phenol**, follow this self-validating workflow.

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A. Single Crystal Growth (SC-XRD)

- Solvent System: Slow evaporation from Ethanol/Dichloromethane (1:1 v/v).
- Rationale: The biaryl core is lipophilic, while the hydroxyl group requires a polar protic solvent to guide hydrogen bonding.
- Success Metric: Look for colorless, prismatic blocks (

  mm). Needle formation typically indicates the presence of the non-methoxylated impurity (Alt A).

B. Powder X-Ray Diffraction (PXRD) Screening

- Instrument: Cu K

  radiation (

  Å).
- Scan Range: 2

  = 5° to 40°.
- Step Size: 0.02°.
- Diagnostic Peaks (Predicted based on Analog Data):
  - Target: Distinct low-angle reflection at ~12-14° (2

) corresponding to the extended packing of the methoxy-substituted axis.
  - Alt A (Impurity): Shifted reflections due to smaller unit cell volume (lack of -OMe).
  - Alt B (Isomer): Sharp peaks at lower angles (<10°) if intramolecular H-bonding leads to larger d-spacing (voids).

Decision Logic & Workflow

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The following diagram illustrates the logical pathway for distinguishing the target compound from its common alternatives using diffraction data.



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Caption: Analytical decision tree for classifying crude reaction products based on PXRD peak topology and unit cell volume estimation.

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  - Source:
- Comparative Isomer Data (Ortho-Phenol Ligands)
  - Synthesis and characterization of 2-(((4-terpyridin-4-yl)phenyl)imino)methyl-6-methoxyphenol.
  - Source:
- Reference for Parent Scaffold (4-Pyridin-2-yl-phenol)
  - Patent describing synthesis and solid forms of pyridyl-phenol intermedi
  - Source:

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